

Tetradecahydroanthracene as a Liquid Organic Hydrogen Carrier (LOHC): Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetradecahydroanthracene*

Cat. No.: *B3428247*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **tetradecahydroanthracene** (also known as perhydroanthracene) as a Liquid Organic Hydrogen Carrier (LOHC). This system offers a promising avenue for the safe and efficient storage and transportation of hydrogen.

Introduction

Liquid Organic Hydrogen Carriers (LOHCs) are organic compounds that can be reversibly hydrogenated and dehydrogenated to store and release hydrogen. The **tetradecahydroanthracene**/anthracene system is a noteworthy example of a hydrocarbon-based LOHC. In this system, anthracene (the hydrogen-lean form) is catalytically hydrogenated to **tetradecahydroanthracene** (the hydrogen-rich form) for hydrogen storage. The stored hydrogen can then be released through the catalytic dehydrogenation of **tetradecahydroanthracene**, regenerating the anthracene for subsequent cycles.

Physicochemical Properties and Hydrogen Storage Capacity

A thorough understanding of the physicochemical properties of both the hydrogen-lean and hydrogen-rich forms of the LOHC is crucial for system design and operation.

Property	Anthracene (Hydrogen-Lean)	Tetradecahydroanthracene (Hydrogen-Rich)	Reference
Molecular Formula	C ₁₄ H ₁₀	C ₁₄ H ₂₄	
Molar Mass	178.23 g/mol	192.34 g/mol	
Appearance	Colorless to pale yellow crystalline solid	Colorless liquid or solid (isomer dependent)	
Boiling Point	340 °C	~274 °C	[1]
Density	1.28 g/cm ³ (at 25 °C)	~0.914 g/cm ³	[1]
Theoretical Gravimetric H ₂ Density	-	7.3 wt%	[1]
Theoretical Volumetric H ₂ Density	-	~67 g-H ₂ /L	

Note: The properties of **tetradecahydroanthracene** can vary depending on the specific isomer mixture, which is influenced by the hydrogenation conditions.[1]

Hydrogenation of Anthracene: Protocol

This protocol describes the catalytic hydrogenation of anthracene to **tetradecahydroanthracene** in a batch reactor. Platinum on carbon (Pt/C) is a commonly used catalyst for this transformation.[1]

Materials and Equipment

- Anthracene
- 3 wt% Platinum on activated carbon (Pt/C) catalyst
- High-pressure autoclave equipped with a magnetic stirrer, gas inlet/outlet, pressure gauge, and temperature controller

- Solvent (optional, e.g., decalin)
- Hydrogen gas (high purity)
- Inert gas (e.g., Argon or Nitrogen)
- Filtration apparatus
- Rotary evaporator
- Analytical balance
- Gas chromatograph-mass spectrometer (GC-MS)

Experimental Procedure

- Catalyst Preparation: If required, dry the Pt/C catalyst in an oven at a specified temperature before use to remove any adsorbed moisture.
- Reactor Setup:
 - Ensure the autoclave is clean and dry.
 - Add a magnetic stir bar to the autoclave.
 - Weigh the desired amount of anthracene and the Pt/C catalyst (a typical substrate-to-catalyst ratio can range from 10:1 to 100:1 by weight) and place them inside the autoclave.
 - If using a solvent, add it to the autoclave.
- Purging:
 - Seal the autoclave.
 - Purge the reactor with an inert gas (e.g., Argon) at least three times to remove any residual air.
 - Subsequently, purge the reactor with hydrogen gas at low pressure three times.

- Reaction:
 - Pressurize the autoclave with hydrogen to the desired pressure (e.g., 40-90 atm).[1]
 - Set the stirrer to a high speed to ensure good mixing.
 - Heat the autoclave to the reaction temperature (e.g., 215-280 °C).[1]
 - Monitor the pressure drop in the reactor, which indicates hydrogen consumption. The reaction is complete when the pressure stabilizes. The reaction time can be several hours to achieve full conversion.[1]
- Work-up and Product Isolation:
 - After the reaction is complete, cool the autoclave to room temperature.
 - Carefully vent the excess hydrogen gas in a well-ventilated fume hood.
 - Open the autoclave and add a suitable solvent to dissolve the product mixture.
 - Filter the mixture to remove the catalyst.
 - Remove the solvent from the filtrate using a rotary evaporator to obtain the crude **tetradecahydroanthracene**.
- Analysis:
 - Analyze the product using GC-MS to determine the conversion of anthracene and the selectivity towards **tetradecahydroanthracene**. The final product is typically a mixture of five conformational isomers.[1]

Dehydrogenation of Tetradecahydroanthracene: Protocol

This protocol outlines the catalytic dehydrogenation of **tetradecahydroanthracene** to release hydrogen and regenerate anthracene. This process is typically carried out in a continuous flow reactor.[1]

Materials and Equipment

- **Tetradecahydroanthracene** (produced from the hydrogenation step)
- 3 wt% Platinum on Sibunit (Pt/Sibunit) catalyst or Pt/C catalyst^[1]
- Fixed-bed flow reactor system with a tubular reactor, furnace, mass flow controllers for gas and liquid feeds, a back-pressure regulator, and a condenser.
- Hydrogen gas (for catalyst reduction)
- Inert gas (e.g., Argon or Nitrogen)
- Gas chromatograph (GC) for online gas analysis
- Liquid product collection vessel
- Gas-liquid separator

Experimental Procedure

- Catalyst Loading and Activation:
 - Pack a known amount of the Pt/Sibunit catalyst into the tubular reactor, securing it with quartz wool plugs.
 - Place the reactor in the furnace.
 - Activate the catalyst by heating it under a flow of hydrogen gas at a specified temperature for a set period.
- System Purge:
 - After activation, cool the reactor to the desired reaction temperature under an inert gas flow.
 - Purge the entire system with the inert gas.
- Dehydrogenation Reaction:

- Set the furnace to the desired dehydrogenation temperature (e.g., 300-360 °C).[1]
- Introduce the liquid **tetradecahydroanthracene** into the reactor at a specific liquid hourly space velocity (LHSV) using a high-pressure liquid pump.
- The dehydrogenation reaction will produce a mixture of hydrogen gas and liquid organic products (anthracene and partially dehydrogenated intermediates).
- Product Collection and Analysis:
 - The reactor effluent passes through a back-pressure regulator to maintain the desired reaction pressure (typically atmospheric pressure for dehydrogenation).[1]
 - The effluent is then cooled in a condenser, and the gas and liquid phases are separated in a gas-liquid separator.
 - Continuously analyze the composition of the off-gas (primarily hydrogen) using an online GC.
 - Collect the liquid product for analysis by GC-MS to determine the conversion of **tetradecahydroanthracene** and the selectivity to anthracene.
- System Shutdown:
 - After the experiment, stop the liquid feed and purge the reactor with an inert gas.
 - Cool the reactor down to room temperature under the inert gas flow.

Data Presentation

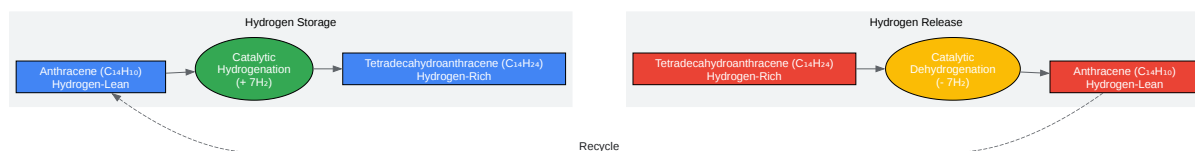
Table 1: Hydrogenation of Anthracene - Reaction Parameters

Parameter	Value	Reference
Catalyst	3 wt% Pt/C	[1]
Temperature	215 - 280 °C	[1]
Pressure	40 - 90 atm	[1]
Selectivity to Perhydroanthracene	> 99%	[1]

Table 2: Dehydrogenation of **Tetradecahydroanthracene** - Reaction Parameters

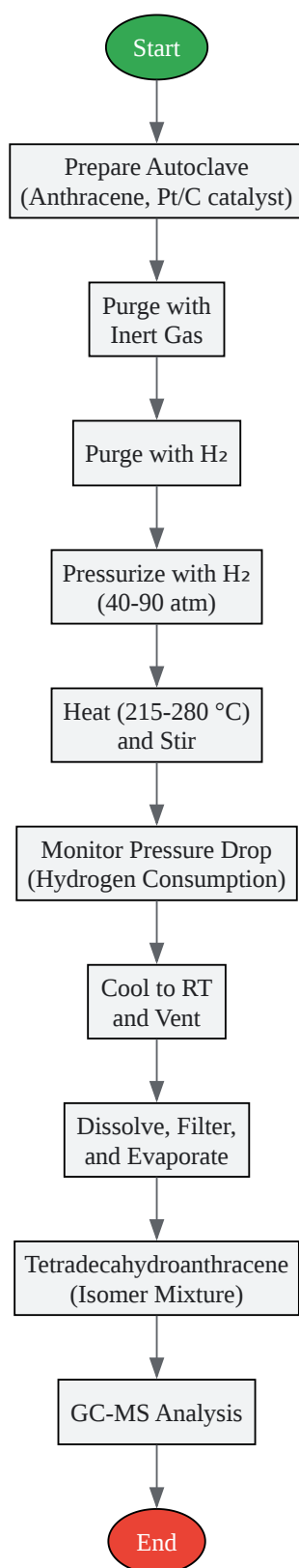
Parameter	Value	Reference
Catalyst	3 wt% Pt/Sibunit or 3 wt% Pt/C	[1]
Temperature	300 - 360 °C (Flow Reactor) / 260 - 325 °C (Autoclave)	[1]
Pressure	Atmospheric (Flow Reactor)	[1]

Visualizations



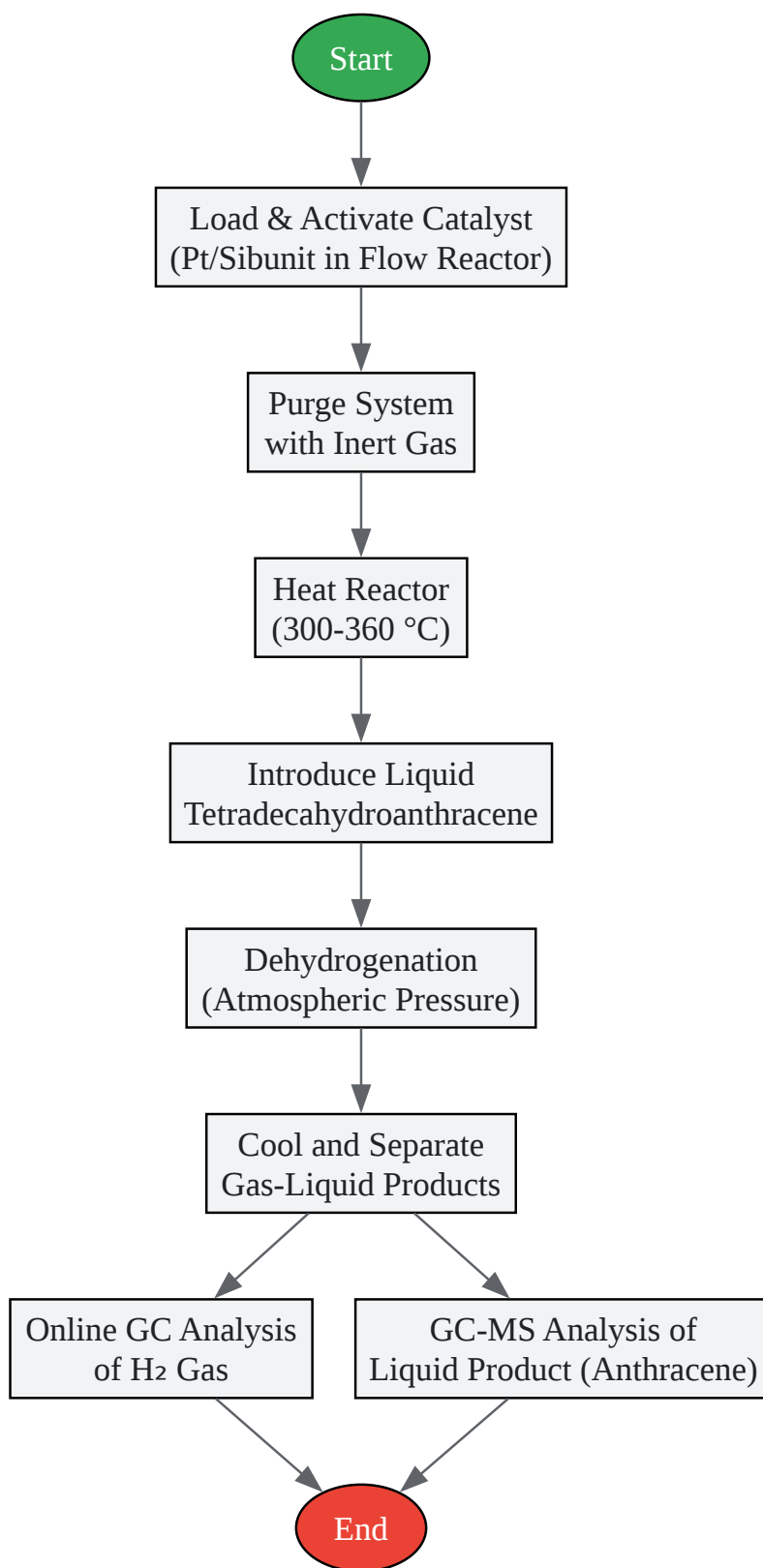
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Caption: LOHC cycle of Anthracene/**Tetradecahydroanthracene**.



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Caption: Workflow for the hydrogenation of anthracene.



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Caption: Workflow for the dehydrogenation of **tetradecahydroanthracene**.

Safety Precautions

- **High-Pressure Operations:** Hydrogenation reactions are conducted at high pressures. Ensure the autoclave is properly rated and maintained. Always use a blast shield and follow established safety protocols for high-pressure equipment.
- **Flammable Gases:** Hydrogen is highly flammable. Ensure the reaction setup is in a well-ventilated area, away from ignition sources. Use appropriate gas detectors.
- **Catalyst Handling:** Platinum on carbon can be pyrophoric, especially after reduction. Handle the catalyst in an inert atmosphere if possible. Avoid inhalation of catalyst dust.
- **Chemical Hazards:** Anthracene is a skin and eye irritant. **Tetradecahydroanthracene** may have similar properties. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- **Thermal Hazards:** Both hydrogenation and dehydrogenation reactions are conducted at elevated temperatures. Use appropriate insulation and take precautions to avoid thermal burns.

Disclaimer: These protocols are intended for informational purposes for qualified researchers. All experiments should be conducted with appropriate safety measures and in compliance with institutional and regulatory guidelines.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Tetradecahydroanthracene as a Liquid Organic Hydrogen Carrier (LOHC): Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3428247#tetradecahydroanthracene-as-a-liquid-organic-hydrogen-carrier-lohc>]

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